

Application Note: Analysis of Bumetrizole using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Bumetrizole*

Cat. No.: *B141658*

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Abstract

This application note details a comprehensive protocol for the analysis of **Bumetrizole**, a benzotriazole-derived UV absorber, using Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies provided herein are compiled from established analytical practices for related compounds and are intended to serve as a robust starting point for method development and validation. This document includes protocols for sample preparation, GC-MS instrumentation parameters, and data analysis. Quantitative data from relevant studies are presented to guide performance expectations.

Introduction

Bumetrizole, with the chemical name 2-tert-butyl-6-(5-chloro-2H-benzotriazol-2-yl)-4-methylphenol, is a widely used UV stabilizer in various materials to prevent photodegradation. [1] Its presence and concentration in environmental matrices, consumer products, and biological samples are of significant interest to researchers and regulatory bodies. Gas Chromatography-Mass Spectrometry (GC-MS) offers a sensitive and selective method for the quantification of **Bumetrizole**. [2] This application note provides a detailed experimental workflow and analytical parameters for the determination of **Bumetrizole**.

Experimental Protocols

Sample Preparation

The choice of sample preparation technique is critical and depends on the sample matrix.

Below are recommended protocols for different sample types.

a) Solid-Phase Extraction (SPE) for Aqueous Samples (e.g., Water)

This method is suitable for extracting **Bumetrizole** from water samples.

- Materials:
 - SPE cartridges (e.g., C18, 500 mg, 6 mL)
 - Methanol (HPLC grade)
 - Dichloromethane (HPLC grade)
 - Water sample (100-500 mL)
 - Nitrogen evaporator
 - GC vials
- Procedure:
 - Cartridge Conditioning: Condition the SPE cartridge by passing 5 mL of dichloromethane, followed by 5 mL of methanol, and finally 10 mL of deionized water.
 - Sample Loading: Pass the water sample through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
 - Washing: Wash the cartridge with 5 mL of deionized water to remove interfering polar compounds.
 - Drying: Dry the cartridge under a gentle stream of nitrogen for 30 minutes.
 - Elution: Elute the retained **Bumetrizole** with 10 mL of dichloromethane.

- Concentration: Concentrate the eluate to approximately 1 mL using a nitrogen evaporator.
- Reconstitution: Transfer the concentrated extract to a GC vial for analysis.

b) Liquid-Liquid Extraction (LLE) for Liquid Samples (e.g., Cosmetic Formulations)

This protocol is suitable for extracting **Bumetrizole** from liquid cosmetic products.

- Materials:
 - Hexane (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Separatory funnel (250 mL)
 - Sodium sulfate (anhydrous)
 - Rotary evaporator
 - GC vials
- Procedure:
 - Sample Preparation: Accurately weigh 1 g of the liquid sample into the separatory funnel.
 - Extraction: Add 50 mL of hexane and 50 mL of acetonitrile to the separatory funnel. Shake vigorously for 2 minutes.
 - Phase Separation: Allow the layers to separate. Collect the lower acetonitrile layer.
 - Drying: Pass the acetonitrile extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
 - Concentration: Evaporate the solvent to dryness using a rotary evaporator.
 - Reconstitution: Reconstitute the residue in 1 mL of dichloromethane and transfer to a GC vial for analysis.

c) Matrix Solid-Phase Dispersion (MSPD) for Solid and Semi-Solid Samples (e.g., Sludge, Sediments)

This method is effective for complex solid matrices and combines extraction and clean-up in a single step.[3]

- Materials:
 - C18 bonded silica
 - Ethyl acetate (HPLC grade)
 - Mortar and pestle
 - Glass column with a frit
 - Nitrogen evaporator
 - GC vials
- Procedure:
 - Sample Preparation: Homogenize the sample. Weigh 0.5 g of the lyophilized sample and place it in a glass mortar.
 - Dispersion: Add 2 g of C18 bonded silica to the mortar and gently blend with the sample using a pestle until a homogeneous mixture is obtained.
 - Column Packing: Transfer the mixture into an empty 10 mL glass column.
 - Elution: Elute the analytes by passing 10 mL of ethyl acetate through the column.[3]
 - Concentration: Concentrate the eluate to 1 mL under a gentle stream of nitrogen.
 - Reconstitution: Transfer the extract to a GC vial for analysis.

GC-MS Instrumentation and Parameters

The following are recommended starting parameters for the GC-MS analysis of **Bumetrizole**. Optimization may be required based on the specific instrument and sample matrix.

Parameter	Recommended Setting
Gas Chromatograph	
Injection Port	Splitless
Injection Volume	1 µL
Injector Temperature	280 °C
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Column	HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Oven Program	Initial temperature 100 °C, hold for 1 min, ramp to 300 °C at 15 °C/min, hold for 10 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	315, 300, 302, 272 ^[4]

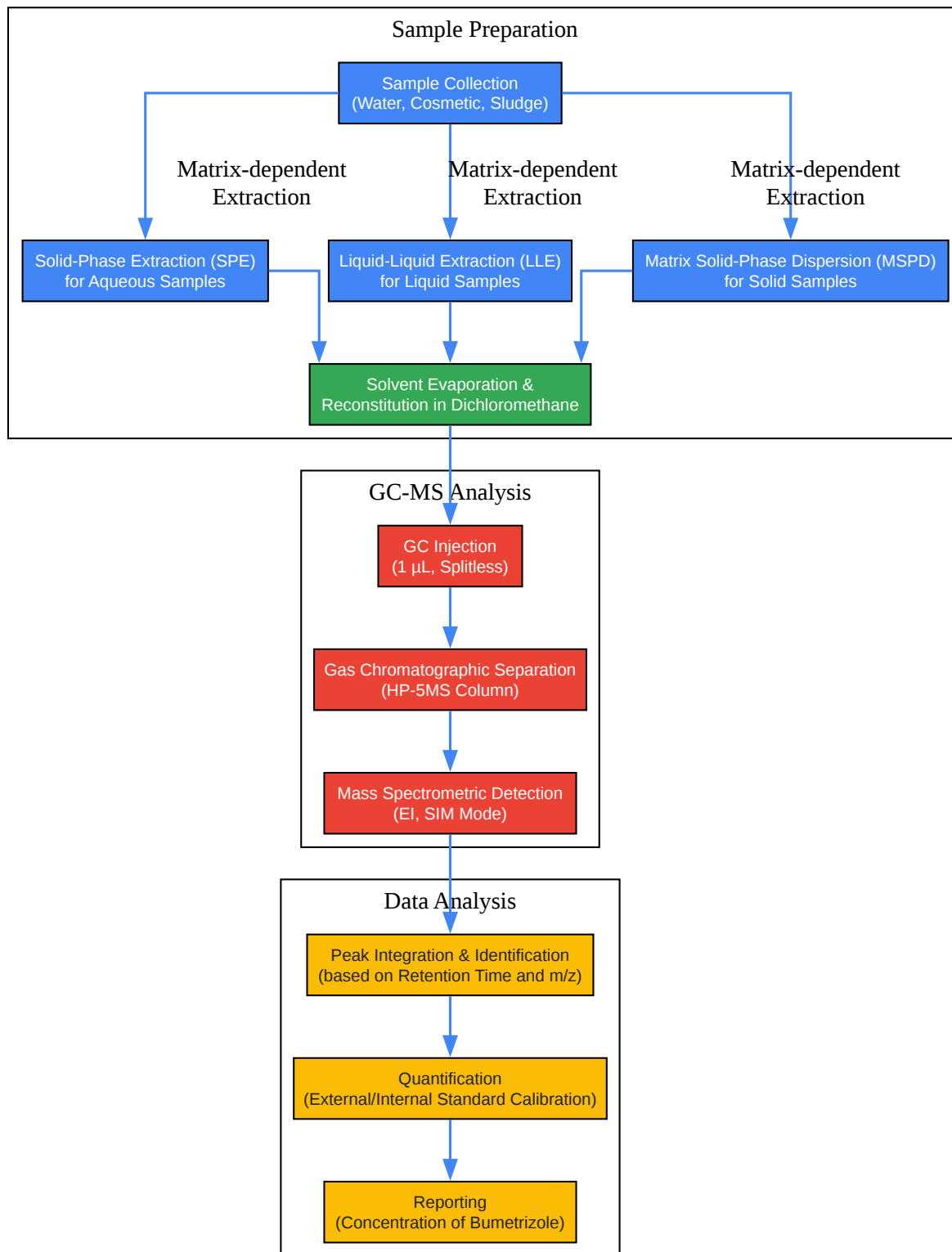
Quantitative Data

The following table summarizes the quantitative performance data for the analysis of **Bumetrizole** and related benzotriazole UV stabilizers from various studies.

Analyte	Matrix	Method	LOD	LOQ	Recovery (%)	Reference
Bumetrizole (UV-326)	Sludge	MSPD-GC-QTOF-MS	-	2-10 ng/g	70-111	[3]
Benzotriazoles	Sediment & Sludge	Solvent Extraction-GC-MS	0.1-0.5 ng/mL	0.3-1.65 ng/g	-	[5] [6]
Benzotriazoles	Water	DLLME-GC-MS	-	0.007-0.080 ng/mL	86-112	[7]

Data Presentation and Visualization

Logical Workflow for Bumetrizole Analysis by GC-MS



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Caption: Experimental workflow for the analysis of **Bumetrizole** by GC-MS.

Conclusion

The described GC-MS method provides a reliable and sensitive approach for the determination of **Bumetrizole** in various matrices. The provided protocols for sample preparation and instrument parameters serve as a solid foundation for researchers to develop and validate their own analytical methods for **Bumetrizole**. The quantitative data from existing literature indicate that low ng/g or ng/mL detection limits are achievable. Proper method validation, including the assessment of linearity, accuracy, precision, and recovery, is essential for obtaining high-quality and defensible results.

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